

A Technical Guide to Isopropyl 4-Hydroxybenzoate and Its Deuterated Analog

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Compound of Interest

Compound Name: *Isopropyl 4-hydroxybenzoate-d4*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comparative analysis of Isopropyl 4-hydroxybenzoate and its deuterated form, **Isopropyl 4-hydroxybenzoate-d4**. This document summarizes their physicochemical properties, biological activities, and applications in research, with a focus on the implications of isotopic labeling for pharmacokinetic studies.

Introduction

Isopropyl 4-hydroxybenzoate, a member of the paraben family, is widely utilized as a preservative in cosmetics, food products, and pharmaceuticals due to its antimicrobial and antioxidant properties.[1][2] Its deuterated analog, **Isopropyl 4-hydroxybenzoate-d4**, serves as a valuable tool in analytical and clinical research, primarily as an internal standard for accurate quantification and as a tracer in pharmacokinetic studies.[3][4][5] The substitution of hydrogen atoms with deuterium, a stable isotope of hydrogen, can significantly alter the metabolic fate of a molecule due to the kinetic isotope effect, offering unique advantages in drug development and safety assessment.[6]

Physicochemical Properties

The introduction of deuterium atoms into the Isopropyl 4-hydroxybenzoate molecule results in a slight increase in its molecular weight. While comprehensive experimental data for the deuterated form is not readily available, the fundamental physicochemical properties of the parent compound are well-documented.

Table 1: Comparative Physicochemical Data

Property	Isopropyl 4-hydroxybenzoate	Isopropyl 4-hydroxybenzoate-d4	Data Source(s)
Molecular Formula	C ₁₀ H ₁₂ O ₃	C ₁₀ H ₈ D ₄ O ₃	[7] [8] [9] [10] [11] [12] [13]
Molecular Weight	180.20 g/mol	184.23 g/mol	[5] [7]
CAS Number	4191-73-5	1219798-72-7	[5] [7]
Appearance	White to cream crystals or powder	Not specified (expected to be similar)	[7] [9]
Melting Point	81.5-87.5 °C	Not specified	[9]
Solubility	Soluble in chloroform and ethyl acetate.	Not specified (expected to be similar)	[8]
LogP (Octanol/Water)	1.957	Not specified	[11]

Synthesis

Isopropyl 4-hydroxybenzoate

The synthesis of Isopropyl 4-hydroxybenzoate can be achieved through the esterification of 4-hydroxybenzoic acid with isopropanol. One patented method involves the reaction of isopropanol with thionyl chloride to form an intermediate, which then reacts with p-hydroxybenzoic acid.[\[7\]](#) This approach is reported to improve reaction efficiency and yield.[\[7\]](#) Another common method is the Kolbe–Schmitt reaction, where potassium phenoxide and CO₂ are heated under pressure, followed by acidification.[\[14\]](#)

Isopropyl 4-hydroxybenzoate-d4

Specific, detailed experimental protocols for the synthesis of **Isopropyl 4-hydroxybenzoate-d4** are not extensively published in peer-reviewed literature, suggesting it is primarily produced by specialized chemical suppliers. The synthesis would likely involve the use of deuterated

precursors. A plausible synthetic route could involve the esterification of deuterated 4-hydroxybenzoic acid (4-hydroxybenzoic acid-d₄) with isopropanol, or the reaction of 4-hydroxybenzoic acid with deuterated isopropanol (isopropanol-d₈). The synthesis of 4-hydroxybenzoic acid derivatives in genetically engineered *E. coli* has also been explored, which could potentially be adapted for the production of deuterated analogs by using deuterated starting materials in the culture medium.[\[10\]](#)

Biological Activity and Signaling Pathways

Antimicrobial and Antioxidant Activity

Isopropyl 4-hydroxybenzoate exhibits broad-spectrum antimicrobial activity, inhibiting the growth of bacteria and fungi, which is the primary reason for its use as a preservative.[\[1\]](#)[\[2\]](#) It also possesses antioxidant properties.[\[1\]](#)[\[2\]](#)

Endocrine Disruption and Signaling Pathway Interactions

Parabens, including Isopropyl 4-hydroxybenzoate, are classified as endocrine-disrupting chemicals (EDCs) due to their potential to interact with hormone receptors.[\[15\]](#)

- **Estrogen Receptor (ER) and Human Epidermal Growth Factor Receptor (HER) Crosstalk:** Studies have shown that parabens can synergize with HER ligands to stimulate the expression of the oncogene c-Myc and promote the proliferation of breast cancer cells that are positive for both ER α and HER2.[\[16\]](#) This suggests that parabens may be active at concentrations lower than previously thought when other signaling pathways are active.[\[16\]](#)
- **PI3K/Akt/mTOR Pathway:** The PI3K/Akt/mTOR signaling pathway is a critical regulator of cell proliferation, survival, and metabolism, and its dysregulation is common in cancer.[\[17\]](#) [\[18\]](#) While direct inhibition of this pathway by Isopropyl 4-hydroxybenzoate has not been explicitly demonstrated, some natural products with structural similarities have been shown to inhibit this pathway.[\[1\]](#) Given the crosstalk between ER and growth factor receptor signaling, and the role of PI3K/Akt/mTOR downstream of HERs, it is plausible that parabens could indirectly influence this pathway.

Below is a diagram illustrating the potential interaction of parabens with the ER and HER signaling pathways.

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References

- 1. Inhibition of PI3K/Akt/mTOR Signaling by Natural Products - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Activation of retinoic acid-related orphan receptor $\gamma(t)$ by parabens and benzophenone UV-filters - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Selective and quantitative analysis of 4-hydroxybenzoate preservatives by microemulsion electrokinetic chromatography - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. medchemexpress.com [medchemexpress.com]
- 6. researchgate.net [researchgate.net]
- 7. Isopropyl 4-Hydroxybenzoate [for Biochemical Research] [cymitquimica.com]
- 8. Isopropyl 4-hydroxybenzoate, 98% | Fisher Scientific [fishersci.ca]
- 9. Isopropyl 4-hydroxybenzoate, 98% 250 g | Contact Us | Thermo Scientific Chemicals | thermofisher.com [thermofisher.com]
- 10. Synthesis of 4-Hydroxybenzoic Acid Derivatives in Escherichia coli - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. chemeo.com [chemeo.com]
- 12. Isopropylparaben | C₁₀H₁₂O₃ | CID 20161 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 13. file.medchemexpress.com [file.medchemexpress.com]
- 14. 4-Hydroxybenzoic acid: Synthesis method and Biological activity_Chemicalbook [chemicalbook.com]
- 15. Parabens and their effects on the endocrine system - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. Parabens and Human Epidermal Growth Factor Receptor Ligand Cross-Talk in Breast Cancer Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 17. Inhibitors of the PI3K/AKT/mTOR pathway in human malignancies; trend of current clinical trials - PubMed [pubmed.ncbi.nlm.nih.gov]

- 18. mdpi.com [mdpi.com]
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